

IUPAC name for S,S'-Dimethyl dithiocarbonate

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Compound of Interest

Compound Name: *S,S'-Dimethyl dithiocarbonate*

Cat. No.: *B144620*

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An In-depth Technical Guide to **S,S'-Dimethyl dithiocarbonate**

Introduction

S,S'-Dimethyl dithiocarbonate, with the CAS Number 868-84-8, is an organosulfur compound that serves as a versatile reagent and intermediate in organic synthesis.^{[1][2]} Structurally, it is a thioester, an analog of dimethyl carbonate where two oxygen atoms have been replaced by sulfur.^[2] This colorless to pale yellow liquid is utilized as a carbonylating agent, a dehydrating agent, and a precursor in the synthesis of various compounds, including pharmaceuticals and pesticides.^{[1][2]} Its role as a building block for creating complex molecules, particularly in the development of active pharmaceutical ingredients (APIs), makes it a compound of significant interest to researchers and professionals in drug development.^{[3][4]}

Nomenclature

The nomenclature for this compound can vary, with several systematic and common names in use.

- Systematic IUPAC Name: S,S-Dimethyl carbonodithioate^[2]
- Other IUPAC Name: bis(methylsulfanyl)methanone^[1]
- Common Names: **S,S'-Dimethyl dithiocarbonate**, Carbonodithioic acid S,S-dimethyl ester, Dithiocarbonic acid S,S'-dimethyl ester^{[1][2]}

Physicochemical and Computed Properties

The physical and computed properties of **S,S'-Dimethyl dithiocarbonate** are summarized below, providing essential data for laboratory and computational applications.

Table 1: Physical Properties of **S,S'-Dimethyl dithiocarbonate**

Property	Value	Reference
Molecular Formula	C ₃ H ₆ OS ₂	[5]
Molecular Weight	122.21 g/mol	[5]
Appearance	Colorless to almost colorless clear liquid	[2][5]
Density	1.1705 g/mL at 25 °C	[5][6]
Boiling Point	169 °C	[2][5]
Melting Point	133-135 °C	[5]
Flash Point	62 °C (144 °F)	[2][5]
Refractive Index (n _{20/D})	1.5485	[2][6]
Solubility	Soluble in organic solvents (e.g., ethanol, acetone), insoluble in water	[1]

Table 2: Computed Physicochemical Properties

Property	Value	Reference
XLogP3	1.6	
Polar Surface Area	67.67 Å ²	
Hydrogen Bond Acceptor Count	3	
Hydrogen Bond Donor Count	0	
Rotatable Bond Count	2	[1] [7]
Exact Mass	121.98600716	[7]
Complexity	46.8	[7]

Experimental Protocols

Detailed methodologies for the synthesis of **S,S'-Dimethyl dithiocarbonate** and its application in the synthesis of other key compounds are provided below.

Protocol 1: Synthesis of S,S'-Dimethyl dithiocarbonate

This protocol details the synthesis of the title compound from methanol, carbon disulfide, and dimethyl sulfate.[\[8\]](#)

Materials:

- Granulated Potassium Hydroxide (KOH)
- Dry Diethyl Ether (Et₂O)
- Benzene
- Methanol (MeOH)
- Carbon Disulfide (CS₂)
- Dimethyl Sulfate (Me₂SO₄)

- 0.1 N Hydrochloric Acid (HCl)
- Saturated Sodium Chloride (NaCl) solution
- Half-saturated Sodium Chloride (NaCl) solution

Procedure:

- A suspension of granulated KOH (9.3 g, 0.166 mol) in a 1:1 mixture of dry Et₂O and benzene (70 ml) is prepared.
- Methanol (5.3 g, 6.7 ml, 0.166 mol) is added to the suspension.
- The reaction mixture is cooled to 6 °C.
- A solution of CS₂ (12.6 g, 10.0 ml, 0.166 mol) in benzene (7.5 ml) is added dropwise.
- The mixture is maintained at 6 °C for 5 hours.
- Dimethyl sulfate (20.9 g, 15.7 ml, 0.166 mol) is added.
- The reaction mixture is stirred at room temperature for 20 hours.
- The organic layer is decanted and washed sequentially with 0.1 N HCl, saturated NaCl, and half-saturated NaCl.
- The solvent is removed, and the residue is purified by vacuum distillation to yield the title compound.[8]

Protocol 2: Synthesis of Symmetrical Ureas

This protocol describes a convenient method for synthesizing symmetrical ureas using **S,S'-Dimethyl dithiocarbonate** as a phosgene substitute.[9]

Materials:

- **S,S'-Dimethyl dithiocarbonate** (DMDTC)
- Primary Alkyl Amine (e.g., benzylamine)

- Methanol or Ethanol

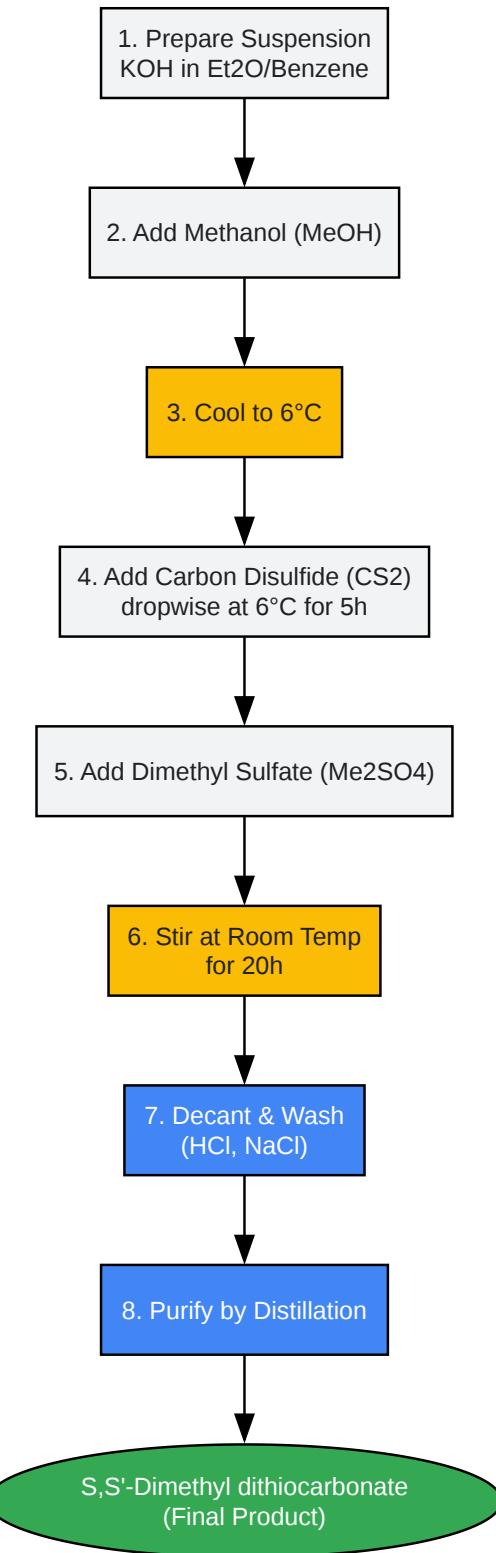
Procedure:

- React **S,S'-Dimethyl dithiocarbonate** with 2 equivalents of a primary alkyl amine.
- Use methanol or ethanol as the solvent.
- Heat the reaction mixture at 60 °C.
- The desired symmetrical urea is obtained as the sole product. The progress can be monitored by standard techniques like TLC or NMR.[9]

Visualized Workflows and Pathways

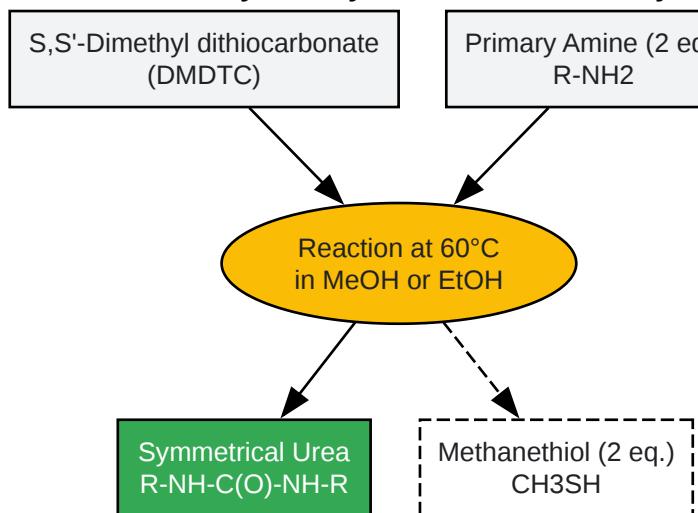
The following diagrams, generated using DOT language, illustrate key processes involving **S,S'-Dimethyl dithiocarbonate**.

Synthesis Workflow for S,S'-Dimethyl dithiocarbonate

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Caption: Workflow for the synthesis of **S,S'-Dimethyl dithiocarbonate**.

Reaction Pathway for Symmetrical Urea Synthesis

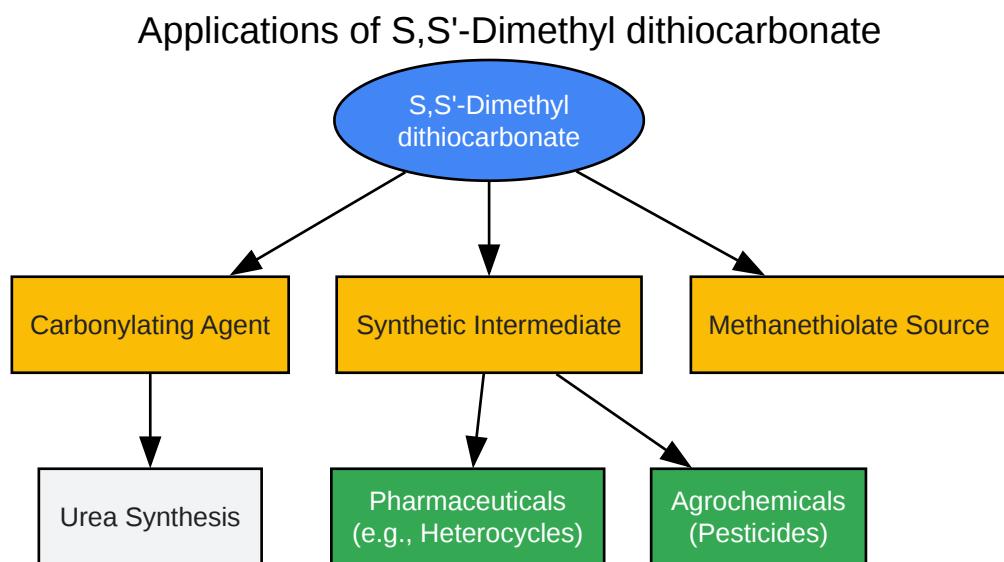
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Caption: General reaction scheme for urea synthesis from DMDTC.

Applications in Research and Drug Development

S,S'-Dimethyl dithiocarbonate is a valuable intermediate, primarily in the synthesis of pharmaceuticals and agrochemicals.

- Pharmaceutical Intermediate: It is a precursor for various pharmaceutical compounds.[4] A notable related compound, N-Cyanoimido-S,S-dimethyl-dithiocarbonate, is a crucial building block for nitrogen-containing heterocyclic compounds found in antiviral, antifungal, and anti-cancer drugs.[3][4]
- Pesticide Synthesis: The compound serves as an intermediate in the production of dithiocarbamate-based pesticides.[1]
- Reagent in Organic Synthesis: It is employed as a carbonylating agent for the synthesis of ureas and as a source of the methanethiolate (CH_3S^-) group.[2][9] It has also demonstrated tuberculostatic activity, suggesting potential for further investigation into its biological activities.



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Caption: Logical relationships of the compound's roles and applications.

Safety and Handling

S,S'-Dimethyl dithiocarbonate is classified as a combustible liquid and an irritant.[\[2\]](#)

- **Hazards:** It is harmful if swallowed and causes skin, eye, and respiratory system irritation.[\[2\]](#) It can be absorbed through the skin. In case of fire, it may release toxic gases such as carbon monoxide, carbon dioxide, and sulfur dioxide.[\[2\]](#)
- **Precautions:** Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area. Avoid contact with strong oxidizing agents, with which it may react violently.[\[2\]](#) Always consult the latest Safety Data Sheet (SDS) before handling.

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